

comparative recovery of Muconic acid-d4 using different extraction solvents

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Compound of Interest

Compound Name: Muconic acid-d4

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Comparative Analysis of Extraction Solvents for Muconic Acid-d4 Recovery

For researchers, scientists, and drug development professionals seeking to optimize the extraction of **Muconic acid-d4**, this guide provides a comparative analysis of various extraction solvents and methodologies. The selection of an appropriate solvent system is critical for achieving high recovery rates and ensuring accurate quantification in downstream applications.

This document summarizes experimental data on the recovery of muconic acid, a close structural analog of **Muconic acid-d4**, using different extraction techniques. The insights presented here are intended to guide the selection of an optimal extraction strategy.

Data Summary: Muconic Acid Recovery with Different Solvents

The following table summarizes the extraction efficiency of various solvent systems for muconic acid. While this data is for the non-deuterated form, it provides a strong indication of the expected performance for **Muconic acid-d4**, as their physicochemical properties governing extraction are nearly identical.

Extraction Method	Solvent System	Extraction Efficiency (%)	Reference
Liquid-Liquid Extraction	Hexane	26.23	[1]
Liquid-Liquid Extraction	Methyl Isobutyl Ketone	36.17	[1]
Reactive Extraction	1-Octanol and 10% w/v Aliquat 336 (in a supported hollow liquid membrane)	87 - 95	[1]
Reactive Extraction	Ethyl Oleate, 1-Dodecanol, and Di-n-octylamine	98.66	[1]
Reactive Extraction	120 g/L Tri-hexyl-tetradecyl-phosphonium decanoate in n-heptane	99.24	[1]
Reactive Extraction	Tri-n-butyl phosphate (TBP) in various solvents (e.g., 1-butanol, hexane)	70 - 93	
Microextraction by Packed Sorbent (MEPS)	Ionic Liquid	>96.2	

Experimental Protocol: Reactive Extraction of Muconic Acid

This protocol details a reactive extraction method that has demonstrated high recovery rates for muconic acid and is adaptable for **Muconic acid-d4**.

Objective: To extract muconic acid from an aqueous solution using a reactive solvent system.

Materials:

- Aqueous solution containing muconic acid
- Organic solvent: n-heptane
- Extractant: Tri-hexyl-tetra-decyl-phosphonium decanoate
- pH adjustment solution: Hydrochloric acid (HCl) or Sodium hydroxide (NaOH)
- Centrifuge
- Vortex mixer
- Separatory funnel or centrifuge tubes

Procedure:

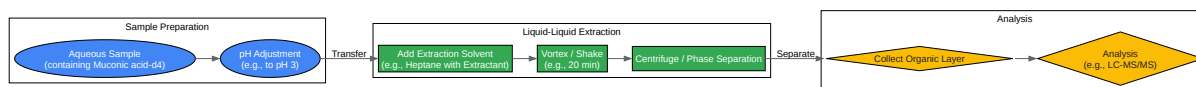
- Preparation of the Organic Phase: Prepare a solution of 120 g/L tri-hexyl-tetra-decyl-phosphonium decanoate in n-heptane.
- pH Adjustment of Aqueous Phase: Adjust the pH of the aqueous sample containing muconic acid to 3 using HCl.
- Extraction:
 - Mix equal volumes of the pH-adjusted aqueous phase and the prepared organic phase in a centrifuge tube or separatory funnel.
 - Vortex or shake vigorously for 20 minutes to ensure thorough mixing and facilitate the reaction between the extractant and muconic acid.
- Phase Separation:
 - Centrifuge the mixture to achieve a clean separation of the aqueous and organic phases.
 - Alternatively, allow the phases to separate in a separatory funnel.

- Collection: Carefully collect the organic phase containing the extracted muconic acid-extractant complex.
- Analysis: The extracted muconic acid can then be back-extracted into a suitable aqueous phase for analysis or directly analyzed using an appropriate analytical method such as LC-MS/MS.

Note on Solvent Choice: It is crucial to avoid polar protic solvents like dimethyl sulfoxide (DMSO) and acetonitrile during sample handling and preparation, as they can promote the lactonization of muconic acid, leading to inaccurate quantification.

Experimental Workflow

The following diagram illustrates the key steps in a typical liquid-liquid extraction workflow for **Muconic acid-d4**.



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Caption: Workflow for the extraction of **Muconic acid-d4**.

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References

- 1. Reactive extraction of muconic acid by hydrophobic phosphonium ionic liquids - Experimental, modelling and optimisation with Artificial Neural Networks - PMC [pmc.ncbi.nlm.nih.gov]
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